performance comparison of 2-Methylhexan-1-ol in solvent applications

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Compound of Interest	
Compound Name:	*2-Methylhexan-1-ol*
Cat. No.:	*B7821968* Get Quote

Performance Showdown: 2-Methylhexan-1-ol as a Versatile Solvent

A Comparative Guide for Researchers and Drug Development Professionals

In the dynamic landscape of solvent selection, performance, safety, and environmental impact are paramount. This guide provides an in-depth comparison of **2-Methylhexan-1-ol** against a spectrum of alternative solvents, offering researchers, scientists, and drug development professionals the critical data needed to make informed decisions for their applications. We will delve into key performance indicators, supported by experimental data and detailed methodologies, to present a clear and objective analysis.

Executive Summary

2-Methylhexan-1-ol, a branched heptanol, presents a unique balance of properties that make it a compelling choice for various solvent applications, including in coatings, cleaning, and extraction processes. To contextualize its performance, we have benchmarked it against three distinct alternatives: the linear C7 alcohol n-Heptanol, the cyclic C6 alcohol Cyclohexanol, and the bio-based, "green" solvent 2-Methyltetrahydrofuran (2-MeTHF). This comparison will illuminate the nuanced advantages and trade-offs of each solvent in terms of their physical properties and solvency power.

Comparative Analysis of Physical Properties

Key physical properties dictate a solvent's behavior in a given application, influencing everything from drying times to process safety. The following table summarizes the critical physical characteristics of **2-Methylhexan-1-ol** and its selected alternatives.

Property	2-Methylhexan-1-ol	n-Heptanol	Cyclohexanol	2-Methyltetrahydrofuran (2-MeTHF)
Molecular Formula	$C_7H_{16}O$	$C_7H_{16}O$	$C_6H_{12}O$	$C_5H_{10}O$
Molecular Weight (g/mol)	116.20	116.20	100.16	86.13
Boiling Point (°C)	161-167	176	161	80
Flash Point (°C)	61	74	68	-11
Density (g/cm³ at 20°C)	~0.818	~0.822	~0.962	~0.855
Viscosity (cP at 25°C)	~5.2	7.4	~41.1 (at 30°C)	0.6
Surface Tension (dynes/cm at 25°C)	Not available	26.9	33.4	26.4
Evaporation Rate (n-BuAc = 1)	~0.1	0.06	0.05	4.2
Water Solubility (g/L at 25°C)	~4.0	1.0	36	140

Solvency Power: A Deeper Dive

The ability of a solvent to dissolve a particular solute is a critical performance metric. This is often characterized by parameters such as the Kauri-Butanol (Kb) value and Hansen Solubility Parameters (HSP).

Kauri-Butanol Value

The Kauri-Butanol (Kb) value is a measure of the solvency power of hydrocarbon solvents. A higher Kb value indicates a stronger solvent.

Solvent	Kauri-Butanol (Kb) Value
2-Methylhexan-1-ol	Not available
n-Heptanol	~30
Cyclohexanol	~55
2-Methyltetrahydrofuran (2-MeTHF)	Not applicable

Note: The Kauri-Butanol value is most relevant for non-polar to moderately polar hydrocarbon solvents and may not be applicable to all solvent types.

Hansen Solubility Parameters (HSP)

Hansen Solubility Parameters provide a more nuanced understanding of solvency by breaking it down into three components: dispersion (δd), polar (δp), and hydrogen bonding (δh). The principle is that "like dissolves like," meaning solvents with HSP values similar to a given solute are more likely to dissolve it.

Solvent	δd (MPa$^{0.5}$)	δp (MPa$^{0.5}$)	δh (MPa$^{0.5}$)
2-Methylhexan-1-ol	Not available	Not available	Not available
n-Heptanol	15.3	0.0	0.0
Cyclohexanol	17.4	4.1	13.5
2-Methyltetrahydrofuran (2-MeTHF)	16.9	5.0	4.3

Note: The HSP for n-Heptane is provided as a close approximation for n-Heptanol's dispersion forces, as specific data for n-Heptanol was not readily available.

Performance in Resin Systems

The practical application of a solvent is often in the dissolution of various resins for coatings, adhesives, and other formulations. The following provides a qualitative overview of the solvency of **2-Methylhexan-1-ol** and its alternatives for common resin types.
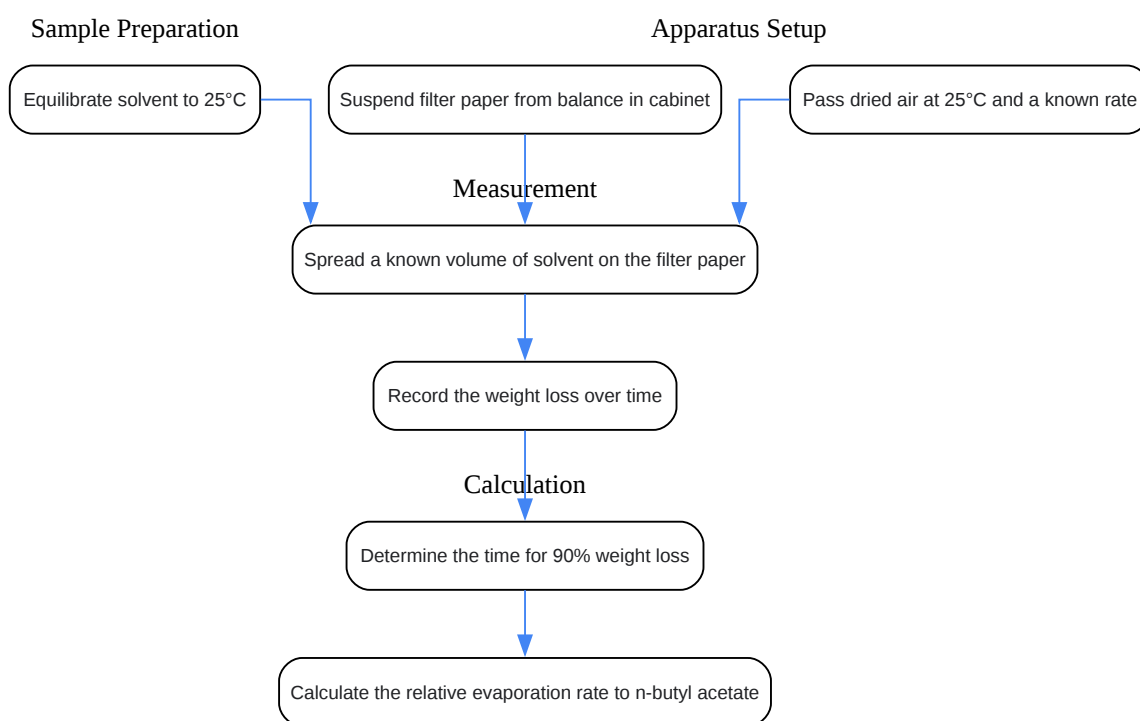
- Acrylic Resins: **2-Methylhexan-1-ol** and Cyclohexanol are generally good solvents for many acrylic resins. 2-MeTHF also shows good solvency for acrylates. n-Heptanol, being less polar, has more limited utility for acrylics.

- Epoxy Resins: Cyclohexanol is a known good solvent for many epoxy resins. **2-Methylhexan-1-ol** and 2-MeTHF can also be effective, depending on the specific epoxy chemistry. n-Heptanol is generally a poor solvent for epoxy resins.

- Vinyl Resins: Ketones like cyclohexanone (a derivative of cyclohexanol) are excellent solvents for vinyl resins. Cyclohexanol itself has good solvency. **2-Methylhexan-1-ol** and 2-MeTHF may have utility depending on the specific vinyl polymer. n-Heptanol is not a typical solvent for vinyl resins.

- Polyurethane Resins: The solubility of polyurethane resins is highly dependent on their specific chemistry (polyester vs. polyether, cross-linking, etc.). Solvents like DMF, THF, and MEK are commonly used. Of the compared solvents, 2-MeTHF, being a THF analogue, shows the most promise. The alcohols may act as swelling agents or require heating to achieve dissolution.

Experimental Protocols

To ensure the reproducibility of the presented data, the following are detailed methodologies for the key experiments cited.

Determination of Evaporation Rate (Based on ASTM D3539)

The evaporation rate is determined using a Shell Thin-Film Evaporometer.

Tech Support

Sample Preparation

Apparatus Setup

Equilibrate solvent to 25°C

Suspend filter paper from balance in cabinet

Pass dried air at 25°C and a known rate

Measurement

Spread a known volume of solvent on the filter paper

Record the weight loss over time

Calculation

Determine the time for 90% weight loss

Calculate the relative evaporation rate to n-butyl acetate

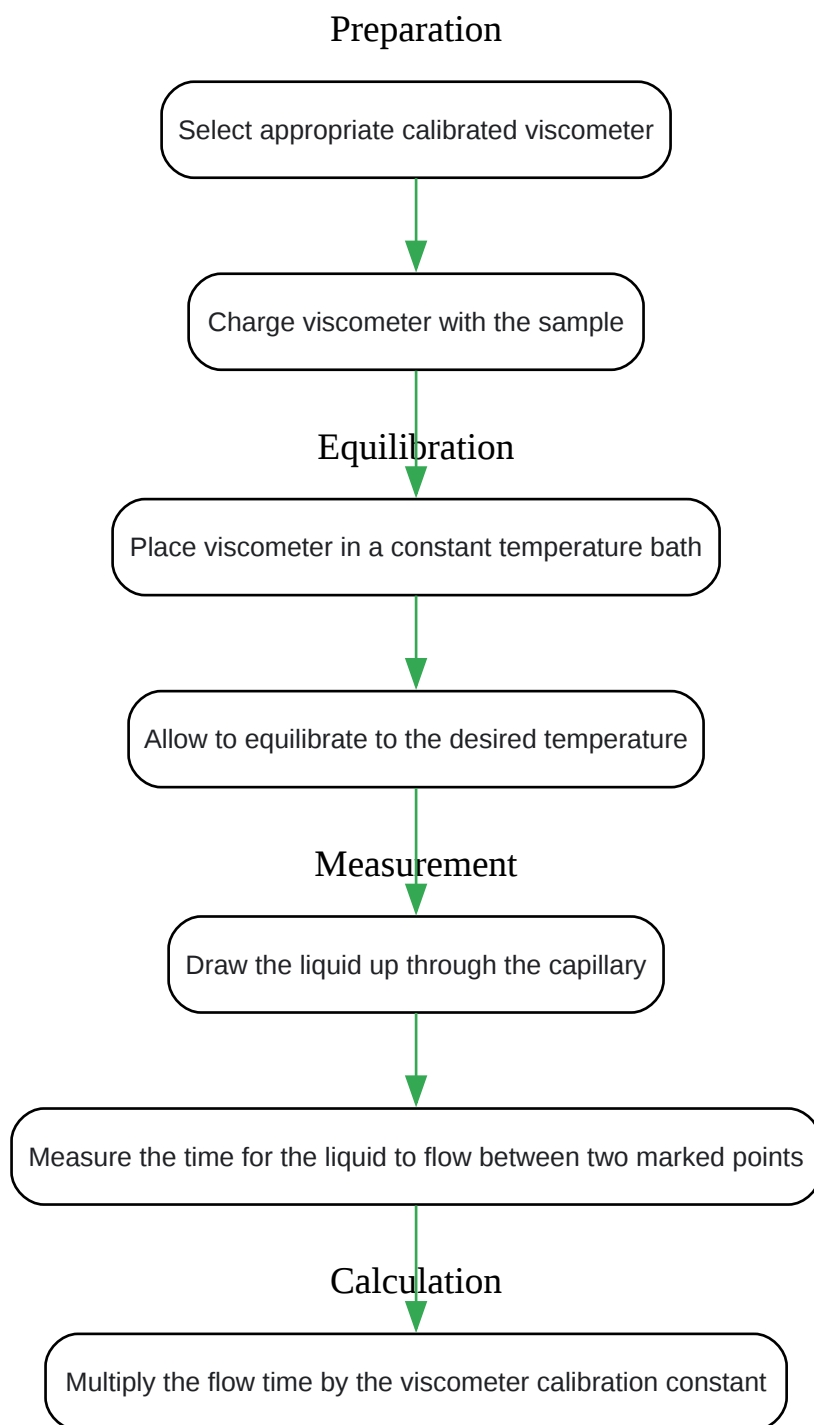Click to download full resolution via product page

Evaporation Rate Determination Workflow

- Apparatus: A Shell Thin-Film Evaporometer equipped with a sensitive balance and a system for delivering temperature and humidity-controlled air.

- Procedure: a. A filter paper disc of known area is suspended from the balance inside the instrument's cabinet. b. A stream of dried air at 25°C is passed through the cabinet at a controlled rate. c. A precise volume of the solvent, pre-conditioned to 25°C, is dispensed onto the filter paper. d. The weight of the solvent is recorded as a function of time as it evaporates.

Tech Support

- Calculation: The time required for 90% of the solvent to evaporate is determined. The relative evaporation rate is then calculated by dividing the 90% evaporation time of a reference solvent (typically n-butyl acetate) by the 90% evaporation time of the sample solvent.

Determination of Kinematic Viscosity (Based on ASTM D445)

Kinematic viscosity is measured using a calibrated glass capillary viscometer.

Tech Support

Preparation

Select appropriate calibrated viscometer

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Charge viscometer with the sample

Equilibration

Place viscometer in a constant temperature bath

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Allow to equilibrate to the desired temperature

Measurement

Draw the liquid up through the capillary

↓

Measure the time for the liquid to flow between two marked points

Calculation

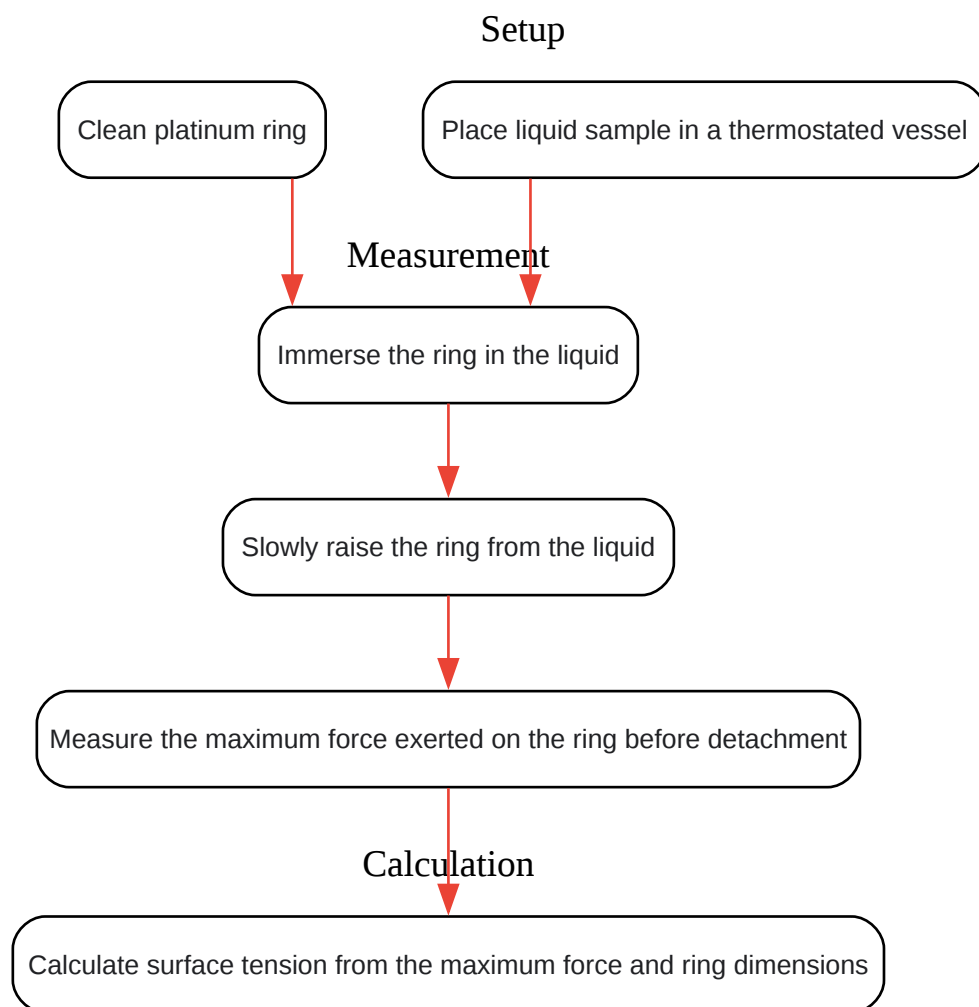Multiply the flow time by the viscometer calibration constant

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Kinematic Viscosity Measurement Workflow

- Apparatus: A calibrated glass capillary viscometer (e.g., Ubbelohde type) and a constant temperature bath.

- Procedure: a. The viscometer is filled with the sample liquid. b. The viscometer is placed in a constant temperature bath until the sample reaches the desired temperature. c. The liquid is drawn up into the capillary tube by suction. d. The time taken for the liquid to flow between two marked points on the capillary under the influence of gravity is measured.

- Calculation: The kinematic viscosity is calculated by multiplying the measured flow time by the calibration constant of the viscometer.

Determination of Surface Tension (Based on ASTM D971 - Du Noüy Ring Method)

Surface tension is measured using a tensiometer with a platinum ring.

Setup

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┌─────────────────────┐      ┌──────────────────────────────────────────┐
│ Clean platinum ring │      │ Place liquid sample in a thermostated vessel │
└─────────────────────┘      └──────────────────────────────────────────┘
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Measurement

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┌──────────────────────────────┐
│ Immerse the ring in the liquid │
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┌──────────────────────────────────┐
│ Slowly raise the ring from the liquid │
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┌──────────────────────────────────────────────────────────┐
│ Measure the maximum force exerted on the ring before detachment │
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Calculation

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┌──────────────────────────────────────────────────────────────┐
│ Calculate surface tension from the maximum force and ring dimensions │
└──────────────────────────────────────────────────────────────┘
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Surface Tension Measurement Workflow

- Apparatus: A tensiometer equipped with a platinum Du Noüy ring and a force sensor.

- Procedure: a. A clean platinum ring is suspended from the force sensor. b. The liquid sample is placed in a vessel, and the ring is immersed in the liquid. c. The ring is then slowly pulled out of the liquid. d. The force required to pull the ring through the liquid surface is measured.

- Calculation: The surface tension is calculated from the maximum force recorded just before the ring detaches from the liquid surface, taking into account the dimensions of the ring.

Conclusion

2-Methylhexan-1-ol emerges as a well-rounded solvent with a moderate evaporation rate, good solvency for a range of resins, and a higher flashpoint compared to more volatile alternatives. Its performance characteristics suggest its suitability for applications where controlled drying and effective dissolution of moderately polar to non-polar materials are required.

- Compared to n-Heptanol, **2-Methylhexan-1-ol** offers a slightly faster evaporation rate and likely broader solvency for polar resins due to its branched structure and the accessibility of the hydroxyl group.

- Against Cyclohexanol, **2-Methylhexan-1-ol** has a significantly lower viscosity, which can be advantageous in formulations requiring lower application viscosity. However, Cyclohexanol demonstrates superior solvency for a wider range of polar resins.

- In contrast to 2-MeTHF, **2-Methylhexan-1-ol** has a much slower evaporation rate and a significantly higher flashpoint, making it a safer choice in certain environments. 2-MeTHF, however, is a more powerful, fast-evaporating solvent and boasts the advantage of being a bio-based, "green" alternative.

The selection of the optimal solvent will ultimately depend on the specific requirements of the application, including the nature of the solute, desired drying time, viscosity constraints, and safety and environmental considerations. This guide provides the foundational data to navigate these choices effectively, with **2-Methylhexan-1-ol** standing out as a versatile and balanced performer in the solvent landscape.

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